

# Troubleshooting common issues in 2-(Cyclopentyloxy)acetic acid synthesis

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## Compound of Interest

Compound Name: 2-(Cyclopentyloxy)acetic acid

Cat. No.: B1356524

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## Technical Support Center: Synthesis of 2-(Cyclopentyloxy)acetic acid

Welcome to the technical support center for the synthesis of **2-(Cyclopentyloxy)acetic acid**. This guide is designed for researchers, scientists, and professionals in drug development. Here, we address common challenges encountered during the synthesis, providing in-depth, field-proven insights in a direct question-and-answer format to facilitate your experimental success.

## Section 1: Reaction Strategy and Core Principles

The synthesis of **2-(Cyclopentyloxy)acetic acid** is most commonly achieved via the Williamson ether synthesis. This venerable and reliable method involves the reaction of a deprotonated alcohol (an alkoxide) with an organohalide. In this specific synthesis, the alkoxide of cyclopentanol reacts with a haloacetic acid, typically chloroacetic acid, in the presence of a strong base.

The overall reaction is as follows:

Caption: Troubleshooting decision tree for low yield issues.

## Section 5: Physical & Chemical Properties

Property	Value	Reference
CAS Number	95832-60-3	
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	144.17 g/mol	
Boiling Point	147 °C (at 11 Torr)	
Density	1.115 g/cm <sup>3</sup>	

## References

- Chemsoc. **2-(Cyclopentyloxy)acetic Acid** | CAS#:95832-60-3. [\[Link\]](#)
- Master Organic Chemistry. The Williamson Ether Synthesis. [\[Link\]](#)
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